

# 2-amino-N,N-dimethylbenzamide molecular weight and formula

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## Compound of Interest

Compound Name: 2-amino-N,N-dimethylbenzamide

Cat. No.: B1275964

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## Technical Guide: 2-amino-N,N-dimethylbenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-amino-N,N-dimethylbenzamide**, a versatile building block in medicinal chemistry and pharmaceutical research. This document outlines its fundamental molecular properties, provides detailed experimental protocols for the synthesis of a closely related analog, and describes a representative analytical methodology for its characterization.

## Core Molecular Data

The fundamental molecular properties of **2-amino-N,N-dimethylbenzamide** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	164.20 g/mol	[1][2]
CAS Number	6526-66-5	[1]
IUPAC Name	2-amino-N,N-dimethylbenzamide	[2]

## Experimental Protocols

While specific experimental protocols for the synthesis of **2-amino-N,N-dimethylbenzamide** are not readily available in the searched literature, a detailed methodology for a structurally similar compound, 2-amino-N,3-dimethylbenzamide, is described. This synthesis proceeds via the reaction of isatoic anhydride with an aqueous amine solution and serves as a strong foundational protocol.[2] Additionally, a robust analytical method for a related compound, 2-amino-5-chloro-N,3-dimethylbenzamide, using advanced chromatographic and mass spectrometric techniques has been reported and can be adapted for the analysis of **2-amino-N,N-dimethylbenzamide**. [3]

## Synthesis of 2-amino-N,3-dimethylbenzamide (Representative Protocol)

This protocol is adapted from the synthesis of 2-amino-N,3-dimethylbenzamide and can likely be modified for the synthesis of **2-amino-N,N-dimethylbenzamide** by substituting methylamine with dimethylamine.

Materials:

- Isatoic anhydride
- Aqueous methylamine solution
- Ethanol
- Stirring apparatus

Procedure:[2]

- Isatoic anhydride is stirred with an aqueous solution of methylamine.
- The resulting crude product, 2-amino-N,3-dimethylbenzamide, is dissolved in ethanol at room temperature.
- Slow evaporation of the ethanolic solution over a period of two weeks yields colorless block-like crystals of the final product.

## Analytical Method: UPLC-Q-Orbitrap HRMS for Quantification in Blood (Representative Protocol)

This protocol, developed for the determination of 2-amino-5-chloro-N,3-dimethylbenzamide in blood samples, provides a sensitive and accurate method for quantification that can be adapted for **2-amino-N,N-dimethylbenzamide**. [3]

Sample Preparation:[3]

- To 200 µL of a blood sample, add 800 µL of acetonitrile.
- Vortex the mixture to ensure thorough mixing and protein precipitation.
- Centrifuge the sample at 3500 r/min for 15 minutes.
- Collect the supernatant for analysis.

Instrumentation and Conditions:[3]

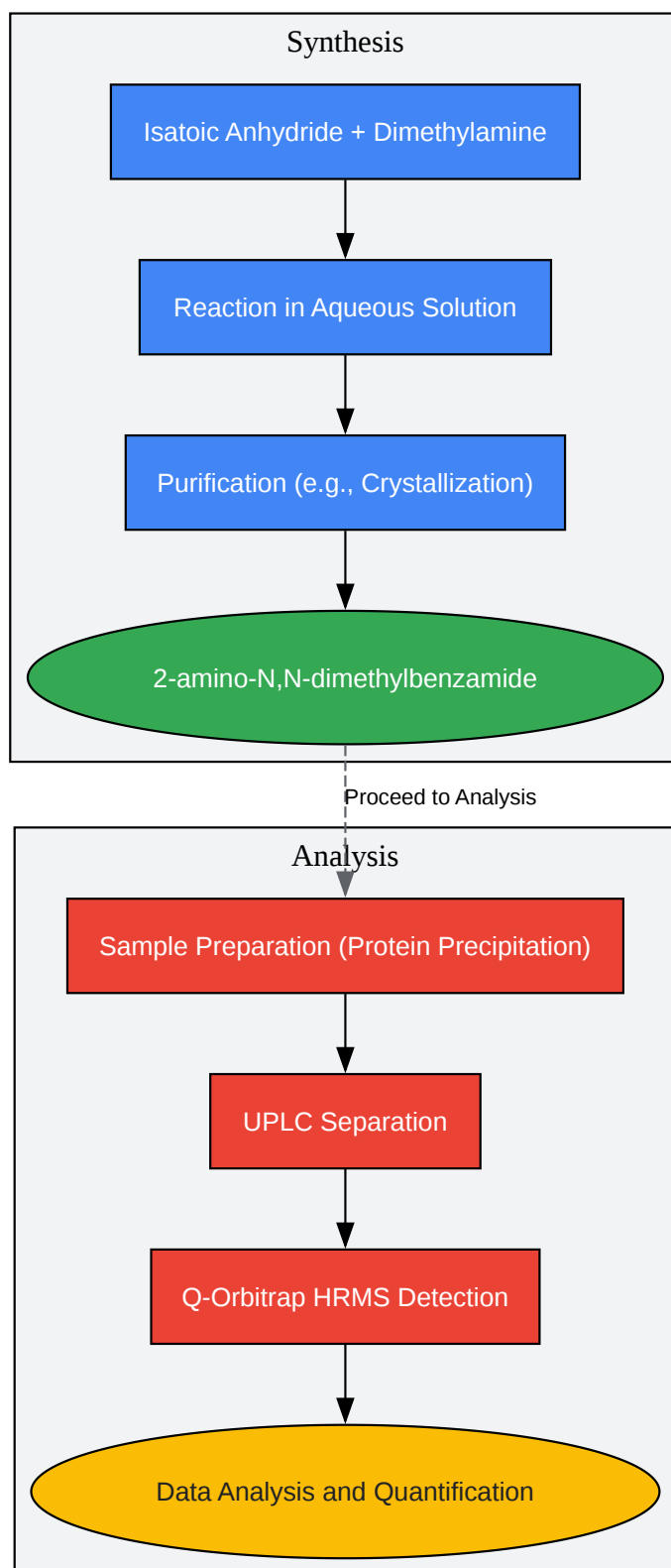
- Analytical Technique: Ultra-Performance Liquid Chromatography-Quadrupole-Orbitrap High-Resolution Mass Spectrometry (UPLC-Q-Orbitrap HRMS).
- Detection Mode: Positive ion target tandem mass spectrometry (Target MS<sup>2</sup>).
- Quantification: External standard method.

Performance Characteristics (for 2-amino-5-chloro-N,3-dimethylbenzamide):[3]

- Linearity Range: 2.07–165.44 µg/L
- Correlation Coefficient (r): 0.9994
- Intra-day RSD: 2.6%–3.0%
- Inter-day RSD: 3.1%–3.5%
- Limit of Detection (LOD): 0.11 µg/L
- Limit of Quantification (LOQ): 0.36 µg/L

## Logical Workflow

The following diagram illustrates a logical workflow for the synthesis and subsequent analysis of **2-amino-N,N-dimethylbenzamide**, based on the representative protocols provided.



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Caption: Synthesis and Analysis Workflow.

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information directly linking **2-amino-N,N-dimethylbenzamide** to specific biological activities or signaling pathways. However, its structural motif is present in molecules with diverse biological functions. For instance, various substituted 2-aminobenzamide derivatives have been investigated for their antimicrobial properties.<sup>[4]</sup> Furthermore, related benzamide structures have been explored as inhibitors of signaling pathways, such as the Hedgehog signaling pathway, which is crucial in developmental biology and oncology. While these findings do not directly implicate **2-amino-N,N-dimethylbenzamide**, they highlight the potential for this compound to serve as a scaffold for the development of novel therapeutic agents. Further research is warranted to elucidate its specific biological roles.

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## References

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